

metronidazole benzoate thermal stability

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Compound Focus: Metronidazole Benzoate

CAS No.: 13182-89-3

Cat. No.: S560734

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Thermal Stability Data

The table below summarizes key findings on the thermal behavior of metronidazole and its derivatives from relevant studies:

Compound / Formulation	Experimental Conditions	Key Findings on Thermal Stability	Citation
Metronidazole (Pure Drug)	Thermogravimetry (TG) & Differential Scanning Calorimetry (DSC)	Decomposed in multiple steps; melting point altered when formulated with certain excipients.	[1]
Metronidazole Benzoate (Solid Form)	Exposure to direct sunlight and elevated temperatures	Stable at temperatures below 50°C ; significant degradation occurs under direct sunlight .	[2]
Metronidazole Silver(I) Complexes	Stability testing under various conditions	Exhibited higher stability under analyzed conditions (including temperature) compared to standard metronidazole solutions and tablets.	[3]
Metronidazole-Ethyl Gallate Cocrystal	Thermogravimetry (TGA)	Cocrystal form showed a single weight loss step, differing from the parent drug.	[4]

Recommended Experimental Protocols

For a comprehensive stability study, you can employ the following methodologies, which are well-established in the literature.

Thermal Analysis via TG/DSC

This protocol is used to determine fundamental thermal parameters like decomposition steps and melting points [1].

- **Instrumentation:** Simultaneous Thermogravimetric Analyzer (TGA) and Differential Scanning Calorimeter (DSC).
- **Procedure:**
 - Place a 3-5 mg sample in an open aluminum crucible.
 - Heat the sample from room temperature to 400°C at a constant rate of 10°C per minute.
 - Maintain a continuous nitrogen purge flow at 100 mL/min to provide an inert atmosphere.
- **Data Analysis:** Analyze the TG curve for weight loss steps (indicating decomposition) and the DSC curve for endothermic (e.g., melting) or exothermic events.

Isothermal Stability Testing

This method assesses stability under specific, constant temperatures over time [3].

- **Procedure:**
 - Prepare samples of the drug substance in solid form or in solution.
 - Store these samples in stability chambers or ovens at a range of controlled temperatures (e.g., 40°C, 60°C, 80°C).
 - Withdraw samples at predetermined time intervals.
 - Analyze the samples using a stability-indicating method (see below) to quantify the remaining intact drug and any degradation products.
- **Data Analysis:** Use the data from the isothermal TG or HPLC analysis to calculate degradation rate constants and determine the sequence of thermal stability.

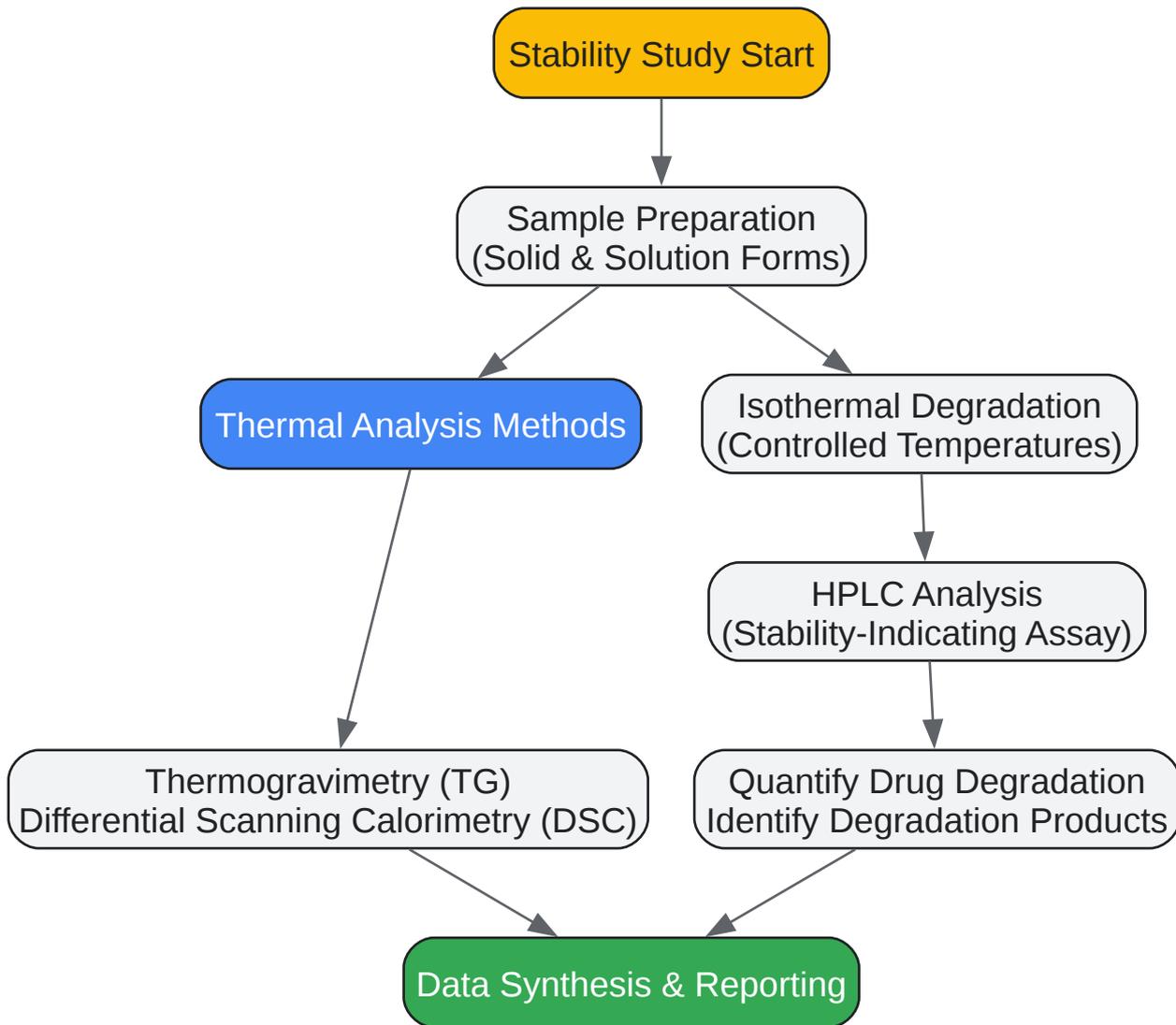
Stability-Indicating HPLC Assay

This chromatographic method is crucial for accurately quantifying the intact drug and its degradation products simultaneously [5].

- **HPLC Conditions:**
 - **Column:** Waters Symmetry C8 (5 μm , 4.6 mm \times 250 mm)
 - **Mobile Phase:** Acetonitrile - 0.1% glacial acetic acid in 0.01 M monobasic potassium phosphate (40:60, v/v)
 - **Flow Rate:** 2.0 mL/min
 - **Detection:** UV at 271 nm
 - **Temperature:** Ambient
 - **Injection Volume:** 20 μL
- **Method Validation:** The procedure should be validated to demonstrate its ability to separate **metronidazole benzoate** from its potential degradation products (metronidazole and benzoic acid), which elute at different retention times.

Experimental Workflow for Stability Assessment

The following diagram illustrates a logical workflow for conducting a comprehensive stability study, integrating the methodologies described above:



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Key Conclusions for Researchers

- **Thermal Limits:** **Metronidazole benzoate** in solid form is stable below 50°C, but degradation occurs under direct sunlight, indicating that photostability is a critical concern alongside thermal stability [2].
- **Formulation Impact:** The stability of metronidazole can be significantly influenced by formulation with excipients or complexation with metals, which can either increase or decrease its thermal stability [3] [1].
- **Analytical Approach:** A combination of thermal analysis (TG/DSC) and a stability-indicating HPLC method provides a robust framework for a comprehensive understanding of the thermal degradation behavior of **metronidazole benzoate** [1] [5].

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References

1. of Thermal drug and tablets | Journal of... stability metronidazole [link.springer.com]
2. Photothermal Stability of Metronidazole Benzoate [repository.sustech.edu]
3. Stability of Metronidazole and Its Complexes with Silver(I ... [pmc.ncbi.nlm.nih.gov]
4. Improving the Solubility, Dissolution, and Bioavailability of ... [pmc.ncbi.nlm.nih.gov]
5. A stability-indicating HPLC assay for metronidazole benzoate [sciencedirect.com]

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